

Application Note & Protocol: Synthesis of Dibenzoyl-L-tartaric Acid

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Compound of Interest

Compound Name: *L-(+)-Tartaric acid*

CAS No.: 144814-09-5

Cat. No.: B116222

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Abstract: This document provides a comprehensive guide for the synthesis of (-)-O,O'-Dibenzoyl-L-tartaric acid from **L-(+)-tartaric acid**. The protocol details a robust, two-step process involving the formation of an anhydride intermediate followed by hydrolysis. This method is noted for its high yield and purity, making it suitable for applications in pharmaceutical development and fine chemical synthesis where chiral resolution is critical. Included are detailed procedural steps, the underlying chemical principles, safety protocols, and key characterization data.

Introduction and Significance

(-)-O,O'-Dibenzoyl-L-tartaric acid is a highly valued chiral resolving agent in modern organic chemistry and pharmaceutical manufacturing.^[1] Its utility lies in its ability to form diastereomeric salts with racemic mixtures of bases, such as amines, which often possess different physical properties like solubility.^{[2][3]} This difference allows for the separation of enantiomers through fractional crystallization, a critical step in the production of single-enantiomer active pharmaceutical ingredients (APIs).^{[1][3]}

The synthesis route from the inexpensive and readily available **L-(+)-tartaric acid** is an efficient and scalable method. This application note presents a field-proven protocol that proceeds through a stable dibenzoyl-L-tartaric anhydride intermediate, ensuring a high-purity final product with an excellent overall yield.^[4]

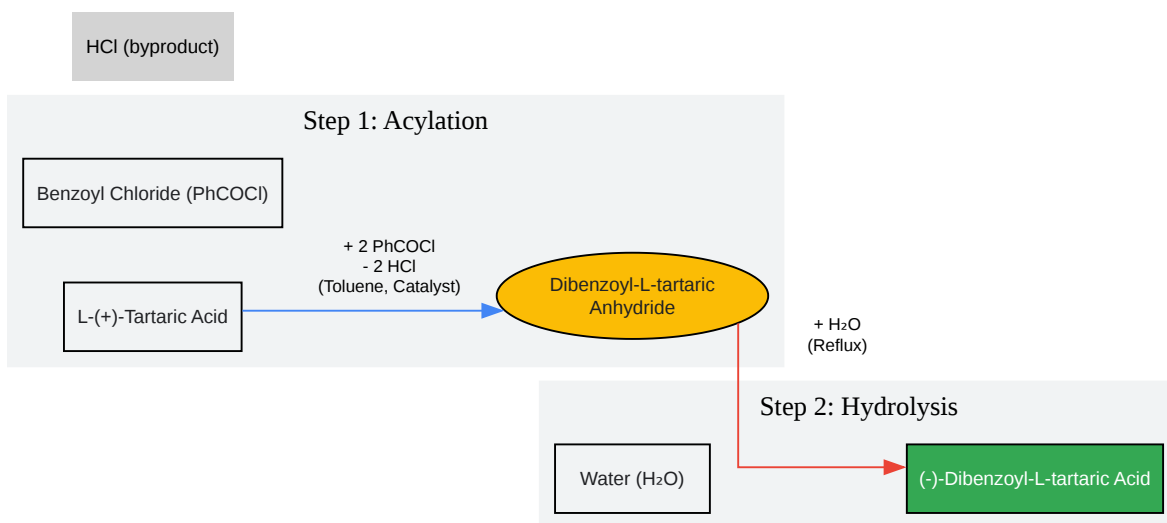
Principle of the Synthesis

The conversion of **L-(+)-tartaric acid** to its dibenzoyl derivative is achieved through a two-stage process. This approach is superior to a direct, single-step benzoylation in aqueous media, as it avoids competing side reactions and simplifies purification.

Stage 1: Acylation to Dibenzoyl-L-tartaric Anhydride **L-(+)-tartaric acid** is reacted with benzoyl chloride in a non-polar solvent such as toluene. The hydroxyl groups of tartaric acid act as nucleophiles, attacking the electrophilic carbonyl carbon of benzoyl chloride. A catalyst, such as copper sulfate, is often employed to facilitate the reaction, which proceeds to form a cyclic anhydride intermediate.^{[4][5]} This step effectively protects the carboxylic acid groups and ensures complete benzoylation of the hydroxyl moieties.

Stage 2: Hydrolysis of the Anhydride The isolated dibenzoyl-L-tartaric anhydride is then subjected to hydrolysis. By refluxing with water, the anhydride ring is opened to yield the two carboxylic acid functional groups, resulting in the final product, dibenzoyl-L-tartaric acid.^{[4][6]} This product typically crystallizes upon cooling, allowing for easy isolation. A continuous method for this hydrolysis step has also been developed for industrial-scale production.^[7]

Reaction Mechanism Overview



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Caption: Overall two-step synthesis pathway.

Materials and Reagents

Reagent	Formula	M.W. (g/mol)	Example Quantity	Molar Equiv.	Notes
L-(+)-Tartaric Acid	C ₄ H ₆ O ₆	150.09	150.0 g	1.0	Starting material
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	300.0 g (251 mL)	~2.1	Acylating agent. Corrosive and lachrymatory. [8]
Toluene	C ₇ H ₈	92.14	200 mL + 440 mL	-	Solvent
Copper (II) Sulfate	CuSO ₄	159.61	1.0 g	~0.006	Catalyst [4]
Deionized Water	H ₂ O	18.02	~440 mL	-	For hydrolysis

Equipment:

- 1000 mL three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Reflux condenser with a gas outlet/scrubber (for HCl)
- Heating mantle
- Buchner funnel and filtration flask
- Centrifuge (optional, as described in patents)[\[4\]](#)[\[5\]](#)

Detailed Experimental Protocol

Part A: Synthesis of Dibenzoyl-L-tartaric Anhydride

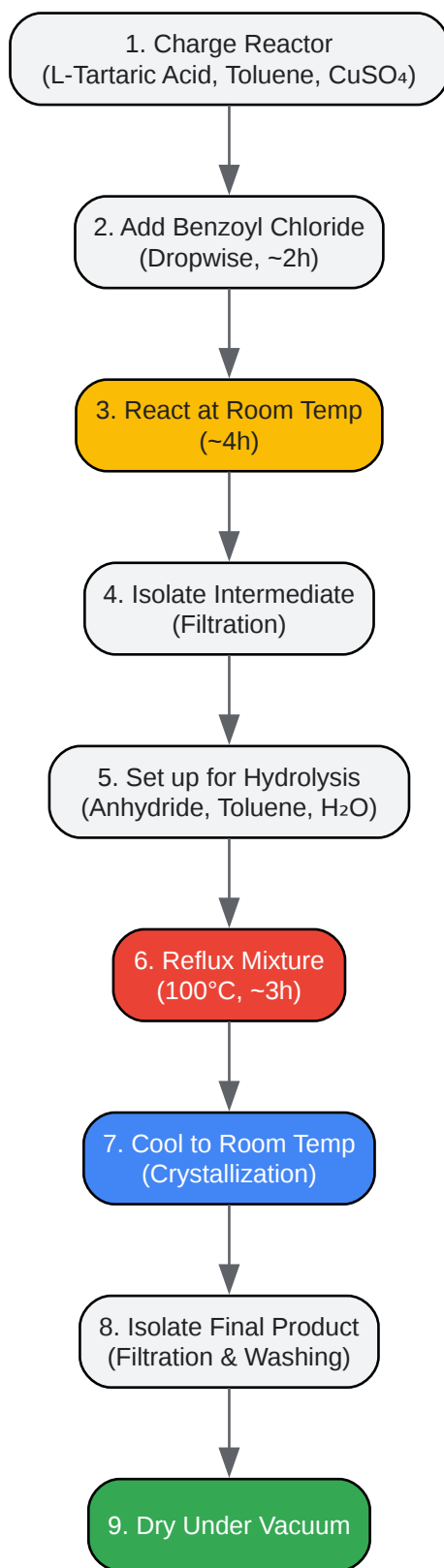
- **Reactor Setup:** Assemble a 1000 mL three-necked flask with a mechanical stirrer, a dropping funnel, and a reflux condenser. Ensure the setup is in a well-ventilated fume hood. The condenser outlet should be connected to a gas trap (e.g., a beaker with a dilute sodium hydroxide solution) to neutralize the HCl gas byproduct.
- **Charge Reagents:** To the flask, add **L-(+)-tartaric acid** (150.0 g), toluene (200 mL), and copper (II) sulfate (1.0 g).^[5]
- **Initiate Reaction:** Begin stirring the suspension. Slowly add benzoyl chloride (300.0 g) dropwise from the dropping funnel over approximately 2 hours.
 - **Scientist's Note:** The reaction is exothermic. A controlled, dropwise addition is critical to manage the temperature and prevent runaway reactions. The use of a catalyst like copper sulfate or ferrous sulfate significantly reduces reaction time and improves yield.^[4]
- **Reaction Completion:** After the addition is complete, continue stirring the mixture at ambient temperature for an additional 4 hours to ensure the reaction goes to completion.^{[4][5]}
- **Isolation of Intermediate:** Isolate the solid product, L-dibenzoyl tartaric anhydride, by vacuum filtration using a Buchner funnel. Wash the filter cake with a small amount of cold toluene or benzene to remove unreacted benzoyl chloride and other impurities.^[9] The resulting solid can be used directly in the next step.

Part B: Hydrolysis to Dibenzoyl-L-tartaric Acid

- **Setup for Hydrolysis:** Transfer the crude L-dibenzoyl tartaric anhydride (approx. 438 g from the previous step) to a 2000 mL flask equipped with a stirrer and reflux condenser.^[5]
- **Add Hydrolysis Media:** Add an equal mass of deionized water (approx. 440 mL) and toluene (approx. 440 mL) to the anhydride.^[4]
 - **Scientist's Note:** The biphasic system with toluene helps to maintain a manageable slurry and can aid in the removal of organic-soluble impurities. The solvents can often be recovered and reused, making the process more economical and environmentally friendly.^[4]

- **Reflux:** Heat the mixture to reflux (approximately 100°C) with vigorous stirring. Maintain reflux for 3 hours.^{[4][5]} During this time, the anhydride will react with water to form the dicarboxylic acid.
- **Crystallization and Isolation:** After 3 hours, stop heating and allow the mixture to cool slowly to room temperature. The dibenzoyl-L-tartaric acid will crystallize out of the solution.
- **Final Product Collection:** Collect the white crystalline solid by vacuum filtration. Wash the filter cake with a small amount of cold water.
- **Drying:** Dry the product under vacuum at 50-60°C to a constant weight. The expected yield of dibenzoyl-L-tartaric acid is high, often exceeding 95%.^[4] A final purity of over 99% can be achieved with this method.^[6]

Experimental Workflow Diagram



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